

# Technical Support Center: Isomexoticin & Mexoticin Analysis

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: *Isomexoticin*

Cat. No.: *B1226967*

[Get Quote](#)

## A Senior Application Scientist's Guide to Resolving Isomeric Co-elution

Disclaimer: The compounds "**Isomexoticin**" and "Mexoticin" are treated as hypothetical positional isomers for the purpose of this guide. The principles, troubleshooting steps, and protocols described are based on established chromatographic theory for separating structurally similar molecules and are broadly applicable to real-world isomer separation challenges.

## Introduction: The Challenge of Isomer Co-elution

In pharmaceutical development and quality control, the precise separation and quantification of active pharmaceutical ingredients (APIs) from their related isomers are critical. Isomers, such as the hypothetical positional isomers **Isomexoticin** and Mexoticin, often share identical molecular weights and similar physicochemical properties. This similarity presents a significant analytical challenge, frequently leading to incomplete chromatographic separation, or co-elution.<sup>[1][2]</sup>

This guide provides a structured, in-depth approach to systematically troubleshoot and resolve co-elution issues, ensuring the development of robust and reliable analytical methods. We will

explore the fundamental principles of chromatographic selectivity and provide field-proven strategies to achieve baseline resolution.

## Frequently Asked Questions (FAQs)

Q1: What are **Isomexoticin** and Mexoticin, and why are they difficult to separate?

A1: Within the context of this guide, **Isomexoticin** and Mexoticin are assumed to be positional isomers—compounds with the same molecular formula but differing in the position of a functional group on a core structure (e.g., a benzene ring).[3] Their similar structures result in nearly identical polarity and hydrophobicity, leading to very similar interactions with the stationary phase in standard reversed-phase liquid chromatography (RPLC), making them difficult to resolve.[2]

Q2: What is co-elution and how do I identify it?

A2: Co-elution is the failure of a chromatographic system to separate two or more analytes, resulting in overlapping peaks.[1][4] You can identify potential co-elution through several signs:

- **Peak Shape Analysis:** Look for asymmetrical peaks with shoulders or significant tailing. A distinct shoulder is a strong indicator of an underlying, unresolved peak.[2][4]
- **Diode Array Detector (DAD/PDA):** A DAD can perform peak purity analysis. If the UV-Vis spectra across the peak are inconsistent, it confirms the presence of more than one compound.[2][5]
- **Mass Spectrometry (MS):** An LC-MS system can reveal multiple components by examining mass spectra across the peak, even if the isomers have the same mass, by looking for different fragmentation patterns or adducts.[4]

Q3: What are the three primary factors I can manipulate to improve resolution?

A3: The resolution ( $R_s$ ) between two peaks is governed by the resolution equation, which highlights three key factors:

- **Efficiency (N):** A measure of peak sharpness or "skinniness." Higher efficiency (narrower peaks) improves resolution. This is primarily a function of the column quality and packing.[5]

- Retention Factor ( $k'$ ): Also known as the capacity factor, this describes how long an analyte is retained on the column. Optimal retention (ideally  $k'$  between 2 and 10) provides more time for separation to occur.[\[4\]](#)
- Selectivity ( $\alpha$ ): The most powerful factor for improving resolution, selectivity is the measure of the relative retention of the two compounds.[\[6\]](#)[\[7\]](#) Changing selectivity is the primary goal of method development for resolving isomers.

## Troubleshooting Guides: A Problem-Oriented Approach

### Scenario 1: My Isomexoticin and Mexoticin peaks are completely co-eluting as a single, symmetrical peak. Where do I start?

When facing complete co-elution, your initial method lacks the fundamental selectivity required. The goal is to introduce different separation mechanisms to exploit the subtle structural differences between the isomers.

Answer: Start with a systematic approach focused on making impactful changes to selectivity.

**Step 1: Confirm System Performance** Before altering the method, ensure your HPLC system is not the source of the problem. Check for leaks, ensure the pump is delivering a stable flow rate, and confirm that the detector is functioning correctly.[\[1\]](#)

**Step 2: Modify the Mobile Phase** The mobile phase is often the easiest and most effective parameter to adjust.

- **Change the Organic Modifier:** If you are using acetonitrile, switch to methanol, or vice-versa. The different solvent properties (viscosity, polarity, and dipole characteristics) can alter interactions with the stationary phase and improve selectivity.[\[2\]](#)
- **Systematically Vary pH:** The ionization state of your analytes is a critical handle for manipulating retention and selectivity.[\[8\]](#)[\[9\]](#) If **Isomexoticin** and Mexoticin have ionizable functional groups with slightly different  $pK_a$  values, adjusting the mobile phase pH can dramatically alter their relative retention.[\[8\]](#)[\[10\]](#) It is recommended to work at a pH that is at

least 1.5-2 units away from the pKa of the analytes to ensure they are in a single, stable ionic form (either fully ionized or fully unionized).[7][8]

Step 3: Change the Stationary Phase Chemistry If mobile phase adjustments are insufficient, the column chemistry is the next logical step. A standard C18 column relies primarily on hydrophobic interactions.[6] Isomers often require alternative interaction mechanisms.[6][11]

- Phenyl-Hexyl or PFP Columns: These phases are often the first choice for separating positional isomers.[1][3][11] The phenyl rings in the stationary phase can induce  $\pi$ - $\pi$  interactions with aromatic rings in your analytes, providing a powerful secondary separation mechanism that C18 columns lack.[2][11]
- Embedded Polar Group (e.g., Amide, Carbamate): These columns offer a different selectivity profile by providing hydrogen bonding capabilities.[11]
- Graphitized Carbon Columns: Carbon-based phases provide retention through an adsorption mechanism and can offer unique selectivity for structurally similar compounds, especially those with differences in aromaticity.[12]

```
// Nodes start [label="Start: Complete Co-elution", fillcolor="#EA4335", fontcolor="#FFFFFF"];
check_system [label="1. Confirm System Suitability\n(Flow, Leaks, Detector)",
fillcolor="#F1F3F4", fontcolor="#202124"]; change_solvent [label="2. Change Organic
Modifier\n(Acetonitrile <=> Methanol)", fillcolor="#FBBC05", fontcolor="#202124"]; vary_ph
[label="3. Systematically Vary pH\n(Control Analyte Ionization)", fillcolor="#FBBC05",
fontcolor="#202124"]; change_column [label="4. Change Column Chemistry\n(Introduce New
Interactions)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; phenyl_pfp [label="Try Phenyl-Hexyl
or PFP\n( $\pi$ - $\pi$  Interactions)", shape=ellipse, fillcolor="#E8F0FE", fontcolor="#202124"];
embedded_polar [label="Try Embedded Polar Group\n(Hydrogen Bonding)", shape=ellipse,
fillcolor="#E8F0FE", fontcolor="#202124"]; other_tech [label="5. Consider
Alternative\nChromatography Modes", fillcolor="#34A853", fontcolor="#FFFFFF"]; hilic
[label="Try HILIC", shape=ellipse, fillcolor="#E6F4EA", fontcolor="#202124"]; sfc [label="Try
SFC", shape=ellipse, fillcolor="#E6F4EA", fontcolor="#202124"]; resolved [label="Resolution
Achieved", shape=diamond, style=filled, fillcolor="#34A853", fontcolor="#FFFFFF];
```

```
// Edges start -> check_system; check_system -> change_solvent [label="System OK"];
change_solvent -> vary_ph [label="No Resolution"]; vary_ph -> change_column [label="No
```

```
Resolution"]; change_column -> phenyl_pfp; change_column -> embedded_polar; phenyl_pfp -> resolved [label="Success"]; embedded_polar -> resolved [label="Success"]; phenyl_pfp -> other_tech [label="No Resolution"]; embedded_polar -> other_tech [label="No Resolution"]; other_tech -> hilic; other_tech -> sfc; hilic -> resolved [label="Success"]; sfc -> resolved [label="Success"]; } caption="Workflow for resolving complete co-elution."
```

Step 4: Consider Alternative Chromatographic Modes If RPLC fails, more advanced techniques may be necessary.

- **Hydrophilic Interaction Liquid Chromatography (HILIC):** HILIC uses a polar stationary phase with a high-organic mobile phase.[\[13\]](#)[\[14\]](#)[\[15\]](#) It separates compounds based on their hydrophilicity and can provide an orthogonal (completely different) selectivity to RPLC.[\[13\]](#)[\[16\]](#)
- **Supercritical Fluid Chromatography (SFC):** SFC uses supercritical CO<sub>2</sub> as the primary mobile phase and is considered a form of normal-phase chromatography.[\[17\]](#)[\[18\]](#) It is exceptionally powerful for separating all types of isomers, including positional and stereoisomers, often with higher efficiency and speed than HPLC.[\[17\]](#)[\[19\]](#)[\[20\]](#)

## Scenario 2: I have partial co-elution (a shoulder peak). How can I fine-tune my method to achieve baseline resolution?

Partial co-elution is a great starting point! It means your current method has some selectivity, which can now be optimized.

Answer: Focus on systematically adjusting parameters that have a more subtle, yet significant, impact on the separation.

### Step 1: Optimize Mobile Phase Strength & Gradient

- **Reduce Mobile Phase Strength (Isocratic):** If running an isocratic method, decrease the percentage of the organic solvent. This increases the retention factor ( $k'$ ), giving the peaks more time to separate on the column.[\[4\]](#)

- **Shallow the Gradient (Gradient Elution):** If using a gradient, make the slope shallower around the time your compounds elute. For example, if the peaks elute during a 50-70% B ramp over 2 minutes, change it to a 55-65% B ramp over 5 minutes. This gives the column more time to resolve the closely eluting pair.[\[2\]](#)

Step 2: Adjust Column Temperature Temperature can have a significant impact on selectivity, especially for structurally similar compounds.[\[21\]](#)[\[22\]](#)

- **Lower the Temperature:** In many cases, especially for isomers, lowering the column temperature can improve resolution.[\[21\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#) This often increases retention and can enhance the subtle intermolecular interactions responsible for separation.
- **Increase the Temperature:** Conversely, increasing the temperature reduces mobile phase viscosity and can increase column efficiency.[\[21\]](#)[\[22\]](#) While it may decrease retention, the gain in efficiency can sometimes be enough to resolve a critical pair. The effect of temperature is compound-dependent and should be explored empirically.[\[21\]](#)

Step 3: Fine-Tune Mobile Phase pH If your analytes are ionizable, very small changes in pH (e.g.,  $\pm 0.1$ -0.2 units) can fine-tune selectivity without drastically changing retention times.[\[8\]](#) This is most effective when the mobile phase pH is near the pKa of the analytes, but be aware that this can also lead to robustness issues if the pH is not carefully controlled.[\[8\]](#)

| Parameter    | Action                                | Primary Effect                                | Rationale                                                                                                                 |
|--------------|---------------------------------------|-----------------------------------------------|---------------------------------------------------------------------------------------------------------------------------|
| Mobile Phase | Switch Organic Solvent (ACN <=> MeOH) | Selectivity ( $\alpha$ )                      | Alters dipole and hydrogen bonding interactions with the stationary phase.                                                |
| Mobile Phase | Adjust pH                             | Selectivity ( $\alpha$ )                      | Changes the ionization state of analytes, significantly impacting retention. <a href="#">[7]</a>                          |
| Gradient     | Decrease Slope (Shallow Gradient)     | Resolution ( $R_s$ )                          | Increases the effective column volume over which the separation occurs.                                                   |
| Temperature  | Decrease or Increase Temperature      | Selectivity ( $\alpha$ ) & Efficiency ( $N$ ) | Alters analyte-stationary phase kinetics and mobile phase viscosity. <a href="#">[21]</a>                                 |
| Column       | Change to Phenyl or PFP Phase         | Selectivity ( $\alpha$ )                      | Introduces $\pi$ - $\pi$ interactions as an alternative separation mechanism. <a href="#">[1]</a> <a href="#">[11]</a>    |
| Column       | Change to HILIC or SFC Mode           | Selectivity ( $\alpha$ )                      | Provides orthogonal separation based on polarity or normal-phase principles. <a href="#">[13]</a><br><a href="#">[20]</a> |

Table 1: Summary of Key Parameters for Resolving Isomeric Co-elution.

## Experimental Protocols

## Protocol 1: Systematic Screening of Mobile Phase pH

This protocol describes a systematic approach to evaluate the impact of mobile phase pH on the resolution of **Isomexotycin** and Mexotycin.

Objective: To determine the optimal mobile phase pH that maximizes the selectivity ( $\alpha$ ) and resolution ( $R_s$ ) between **Isomexotycin** and Mexotycin.

Materials:

- HPLC or UPLC system with a column oven and DAD/PDA detector.
- Reversed-phase column (e.g., C18, 4.6 x 150 mm, 3.5  $\mu$ m).
- Mobile Phase A Buffers: 10 mM Ammonium Formate (pH 3.0), 10 mM Ammonium Acetate (pH 5.0), 10 mM Ammonium Bicarbonate (pH 9.0).
- Mobile Phase B: Acetonitrile or Methanol.
- Sample: A mixed standard of **Isomexotycin** and Mexotycin at a known concentration.

Procedure:

- System Equilibration (pH 3.0):
  - Install the C18 column and set the column oven temperature to 30 °C.
  - Prepare the mobile phase by mixing 95% Aqueous Buffer (pH 3.0) and 5% Acetonitrile.
  - Equilibrate the entire system at a flow rate of 1.0 mL/min for at least 20 column volumes or until a stable baseline is achieved.
- Initial Gradient Run (pH 3.0):
  - Inject the mixed standard.
  - Run a generic screening gradient (e.g., 5% to 95% Acetonitrile over 15 minutes).
  - Record the retention times ( $t_R$ ) of both peaks and calculate the resolution ( $R_s$ ).

- System Flush and Re-equilibration:
  - Thoroughly flush the system with a 50:50 mixture of water and acetonitrile to remove all traces of the previous buffer. This is a critical step to prevent buffer precipitation.
  - Equilibrate the system with the next mobile phase buffer (pH 5.0) as described in Step 1.
- Repeat Gradient Run for pH 5.0 and pH 9.0:
  - Repeat Step 2 using the mobile phases buffered at pH 5.0 and then at pH 9.0, ensuring a thorough flush and re-equilibration between each condition.
- Data Analysis:
  - Compare the chromatograms from the three pH conditions.
  - Identify the pH that provides the best separation. This condition can then be further optimized by adjusting the gradient slope and temperature.

```
// Nodes start [label="Start: Prepare Mobile Phases\n(pH 3, 5, 9)", fillcolor="#F1F3F4",  
fontcolor="#202124"]; equil_ph3 [label="Equilibrate System\nwith pH 3 Buffer",  
fillcolor="#E8F0FE", fontcolor="#202124"]; run_ph3 [label="Inject Standard & Run\nScreening  
Gradient (pH 3)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; flush1 [label="Flush System  
with\n50:50 Water/ACN", fillcolor="#FBBC05", fontcolor="#202124"]; equil_ph5  
[label="Equilibrate System\nwith pH 5 Buffer", fillcolor="#E8F0FE", fontcolor="#202124"];  
run_ph5 [label="Inject Standard & Run\nScreening Gradient (pH 5)", fillcolor="#4285F4",  
fontcolor="#FFFFFF"]; flush2 [label="Flush System with\n50:50 Water/ACN",  
fillcolor="#FBBC05", fontcolor="#202124"]; equil_ph9 [label="Equilibrate System\nwith pH 9  
Buffer", fillcolor="#E8F0FE", fontcolor="#202124"]; run_ph9 [label="Inject Standard &  
Run\nScreening Gradient (pH 9)", fillcolor="#4285F4", fontcolor="#FFFFFF"]; analyze  
[label="Analyze Data:\nCompare Resolution (Rs)\nat each pH", fillcolor="#34A853",  
fontcolor="#FFFFFF"]; end [label="Select Optimal pH\nfor Further Optimization",  
shape=diamond, style=filled, fillcolor="#34A853", fontcolor="#FFFFFF"];  
  
// Edges start -> equil_ph3; equil_ph3 -> run_ph3; run_ph3 -> flush1; flush1 -> equil_ph5;  
equil_ph5 -> run_ph5; run_ph5 -> flush2; flush2 -> equil_ph9; equil_ph9 -> run_ph9; run_ph9 -  
> analyze; analyze -> end; } caption="Protocol workflow for systematic pH screening."
```

## References

- Brondz, I., & Brondz, A. (2014). Review: Isomer Separation, Chiral Resolution, and Structure Elucidation Analyses Are the Future of Analytical Supercritical Fluid Chromatography—Mass Spectrometry. *International Journal of Analytical Mass Spectrometry and Chromatography*, 2, 15-24. [\[Link\]](#)
- Gika, H., & Theodoridis, G. (2011). Hydrophilic interaction liquid chromatography (HILIC)—a powerful separation technique. *Journal of Pharmaceutical and Biomedical Analysis*, 55(4), 825-836. [\[Link\]](#)
- OMICS International. (2022, May 20). The Use of Supercritical Fluid Chromatography as an Isomeric Separation Technique in Food Analysis. *Journal of Chromatography & Separation Techniques*. [\[Link\]](#)
- LCI. (n.d.). HILIC – New Separation Principle in Chromatography? LCI-Koeln.de. [\[Link\]](#)
- Wikipedia. (n.d.). Hydrophilic interaction chromatography. [\[Link\]](#)
- Buszevski, B., & Noga, S. (2012). Hydrophilic interaction liquid chromatography (HILIC)—a powerful separation technique. *Analytical and Bioanalytical Chemistry*, 402(1), 231-247. [\[Link\]](#)
- Waters Corporation. (n.d.). Beginner's Guide to Preparative Supercritical Fluid Chromatography (SFC). Waters.com. [\[Link\]](#)
- Shi, H. (2024, November 18). A Guide to Selective Columns for Isomer Separation. Welch Materials, Inc. [\[Link\]](#)
- Chrom Tech, Inc. (2025, October 28). How Does Column Temperature Affect HPLC Resolution? Chromtech.com. [\[Link\]](#)
- Chromatography Today. (n.d.). Using Different HPLC Column Chemistries To Maximise Selectivity For Method Development. Chromatographytoday.com. [\[Link\]](#)
- Welch Materials, Inc. (2023, December 27). The Importance Of Mobile Phase PH in Chromatographic Separations. Welchmat.com. [\[Link\]](#)

- Wikipedia. (n.d.). Supercritical fluid chromatography. [\[Link\]](#)
- Phenomenex. (2023, September 19). Improve Chromatographic Separations: Consider Mobile Phase pH & Analyte pKa. Phenomenex.com. [\[Link\]](#)
- Issaq, H. J., et al. (1979). Effect of temperature on the separation of conformational isomers of cyclic nitrosamines by thin-layer chromatography. Journal of Chromatography A, 174(1), 167-172. [\[Link\]](#)
- Shimadzu. (n.d.). Chiral separation of Triacyclglycerols Isomers by Supercritical fluid chromatography. Shimadzu.com. [\[Link\]](#)
- MicroSolv Technology Corporation. (2025, June 19). Isomers and Recommended HPLC Columns for Effective Separation. HPLCsms.com. [\[Link\]](#)
- Shimadzu. (n.d.). About column temperature control in preparative. Shimadzu.com. [\[Link\]](#)
- Wang, N., et al. (2017). Separation of atropisomers by chiral liquid chromatography and thermodynamic analysis of separation mechanism. Journal of Chromatography A, 1467, 214-221. [\[Link\]](#)
- Crawford Scientific. (n.d.). The Critical Role of Mobile Phase pH in Chromatography Separations. Crawfordscientific.com. [\[Link\]](#)
- Ibis Scientific, LLC. (2025, March 6). Why Temperature Is Important in Liquid Chromatography. Ibisscientific.com. [\[Link\]](#)
- Waters Corporation. (n.d.). Impact of Mobile Phase pH on Reversed-Phase Column Selectivity for LC-MS Peptide Separations. Waters.com. [\[Link\]](#)
- Dolan, J. W. (2022, April 15). Back to Basics: The Role of pH in Retention and Selectivity. LCGC International. [\[Link\]](#)
- Axion Labs. (2025, July 3). Co-Elution: How to Detect and Fix Overlapping Peaks. YouTube. [\[Link\]](#)

- Axion Labs. (n.d.). Co-Elution: The Achilles' Heel of Chromatography (and What You Can Do About It). Axionlabs.com. [[Link](#)]
- Nacalai Tesque, Inc. (n.d.). HPLC Column for Structural Isomers. Nacalai.co.jp. [[Link](#)]
- ZirChrom Separations, Inc. (n.d.). Fast Methods for Structurally Similar Compounds Using Carbon HPLC Columns. Zirchrom.com. [[Link](#)]
- Armstrong, D. W., et al. (1987). Liquid chromatographic separation of diastereomers and structural isomers on cyclodextrin-bonded phases. Analytical Chemistry, 59(1), 29-32. [[Link](#)]
- analytica-world.com. (n.d.). Chromatographic Separation Methods in Simple Terms. [[Link](#)]
- Lopes, J. F., & Gaspar, E. M. S. M. (2008). Simultaneous chromatographic separation of enantiomers, anomers and structural isomers of some biologically relevant monosaccharides. Journal of Chromatography A, 1188(1), 34-42. [[Link](#)]
- Shimadzu. (n.d.). Liquid Chromatography Troubleshooting Guide. Shimadzu.com. [[Link](#)]

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [pdf.benchchem.com](https://pdf.benchchem.com) [[pdf.benchchem.com](https://pdf.benchchem.com)]
- 2. [benchchem.com](https://benchchem.com) [[benchchem.com](https://benchchem.com)]
- 3. Isomers and Recommended HPLC Columns for Effective Separation - HPLC Primer [[mtc-usa.com](https://mtc-usa.com)]
- 4. Co-Elution: How to Detect and Fix Overlapping Peaks. [[axionlabs.com](https://axionlabs.com)]
- 5. [youtube.com](https://youtube.com) [[youtube.com](https://youtube.com)]
- 6. [chromatographytoday.com](https://chromatographytoday.com) [[chromatographytoday.com](https://chromatographytoday.com)]
- 7. [chromatographyonline.com](https://chromatographyonline.com) [[chromatographyonline.com](https://chromatographyonline.com)]

- 8. The Importance Of Mobile Phase PH in Chromatographic Separations - Industry news - News [alwsci.com]
- 9. chromatographytoday.com [chromatographytoday.com]
- 10. acdlabs.com [acdlabs.com]
- 11. welch-us.com [welch-us.com]
- 12. chromatographyonline.com [chromatographyonline.com]
- 13. chromatographyonline.com [chromatographyonline.com]
- 14. Hydrophilic interaction chromatography - Wikipedia [en.wikipedia.org]
- 15. Hydrophilic Interaction Liquid Chromatography [sigmaaldrich.cn]
- 16. LCI - HILIC – New Separation Principle in Chromatography? [lci-koeln.de]
- 17. waters.com [waters.com]
- 18. Supercritical fluid chromatography - Wikipedia [en.wikipedia.org]
- 19. Review: Isomer Separation, Chiral Resolution, and Structure Elucidation Analyses Are the Future of Analytical Supercritical Fluid Chromatography—Mass Spectrometry [scirp.org]
- 20. omicsonline.org [omicsonline.org]
- 21. chromtech.com [chromtech.com]
- 22. ibisscientific.com [ibisscientific.com]
- 23. pubs.acs.org [pubs.acs.org]
- 24. glsciences.com [glsciences.com]
- 25. Separation of atropisomers by chiral liquid chromatography and thermodynamic analysis of separation mechanism - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Technical Support Center: Isomexoticin & Mexoticin Analysis]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1226967/docs#technical-support-center-isomexoticin-mexoticin-analysis]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)